

# But-2-ynedinitrile: A Technical Guide to its Chemical and Physical Properties

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## Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: B094463

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## Abstract

**But-2-ynedinitrile**, also known as dicyanoacetylene or carbon subnitride, is a highly reactive linear molecule with the formula C<sub>4</sub>N<sub>2</sub>. Its unique electronic structure, characterized by a carbon-carbon triple bond flanked by two electron-withdrawing nitrile groups, makes it a potent reagent in organic synthesis and a subject of interest in astrochemistry and materials science. This document provides a comprehensive overview of the chemical and physical properties of **but-2-ynedinitrile**, detailed experimental protocols for its synthesis and purification, and an exploration of its reactivity. Due to its nature as a small, highly reactive organic molecule, there is no known direct interaction with biological signaling pathways, and as such, this guide will focus on its chemical applications.

## Chemical and Physical Properties

**But-2-ynedinitrile** is a colorless, volatile, and explosive liquid at room temperature.<sup>[1]</sup> Its high endothermic heat of formation indicates its instability and potential to decompose energetically.<sup>[2]</sup> The key physical and chemical properties are summarized in the tables below.

## Table 1: Physical Properties of But-2-ynedinitrile

Property	Value	Reference(s)
Appearance	Colorless volatile liquid	<a href="#">[2]</a>
Odor	Strong	<a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> N <sub>2</sub>	<a href="#">[2]</a>
Molar Mass	76.06 g/mol	<a href="#">[2]</a>
Density	0.907 g/cm <sup>3</sup>	<a href="#">[2]</a>
Melting Point	20.5 °C (293.6 K)	<a href="#">[2]</a>
Boiling Point	76.5 °C (349.6 K)	<a href="#">[2]</a>
Solubility	Soluble in organic solvents	<a href="#">[2]</a>

**Table 2: Chemical and Spectroscopic Identifiers**

Identifier	Value	Reference(s)
IUPAC Name	But-2-ynedinitrile	<a href="#">[2]</a>
Synonyms	Dicyanoacetylene, Carbon subnitride, Acetylenedicarbonitrile	<a href="#">[2]</a>
CAS Number	1071-98-3	<a href="#">[2]</a>
SMILES	N#CC#CC#N	<a href="#">[2]</a>
InChI Key	ZEHZNAXXOOYTJM-UHFFFAOYSA-N	<a href="#">[2]</a>

**Table 3: Thermodynamic and Safety Data**

Property	Value	Reference(s)
Std. Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ )	+500.4 kJ/mol	<a href="#">[2]</a>
Main Hazards	Very flammable, Explosive	<a href="#">[2]</a>
Combustion Flame Temperature (in O <sub>2</sub> )	5,260 K (4,990 °C)	<a href="#">[2]</a>

**Table 4: Spectroscopic Data**

Spectroscopy	Observation	Reference(s)
Infrared (IR)	Solid-phase has been detected in the atmosphere of Titan. <a href="#">[2]</a> Features characteristic sharp absorptions for C≡N and C≡C bonds. <a href="#">[3]</a>	<a href="#">[2]</a> <a href="#">[3]</a>
<sup>13</sup> C NMR	The spectrum is simple due to the molecule's high symmetry. <a href="#">[3]</a>	<a href="#">[3]</a>
Microwave	No rotational microwave spectrum due to its symmetry, making detection in the interstellar medium difficult. <a href="#">[2]</a>	<a href="#">[2]</a>
Mass Spectrometry	Data is available from the NIST Chemistry WebBook.	

## Experimental Protocols

### Synthesis of But-2-ynedinitrile via Dehydration of Acetylene Dicarboxamide

This protocol is adapted from a procedure described in the literature for the synthesis of dicyanoacetylene.[\[4\]](#)

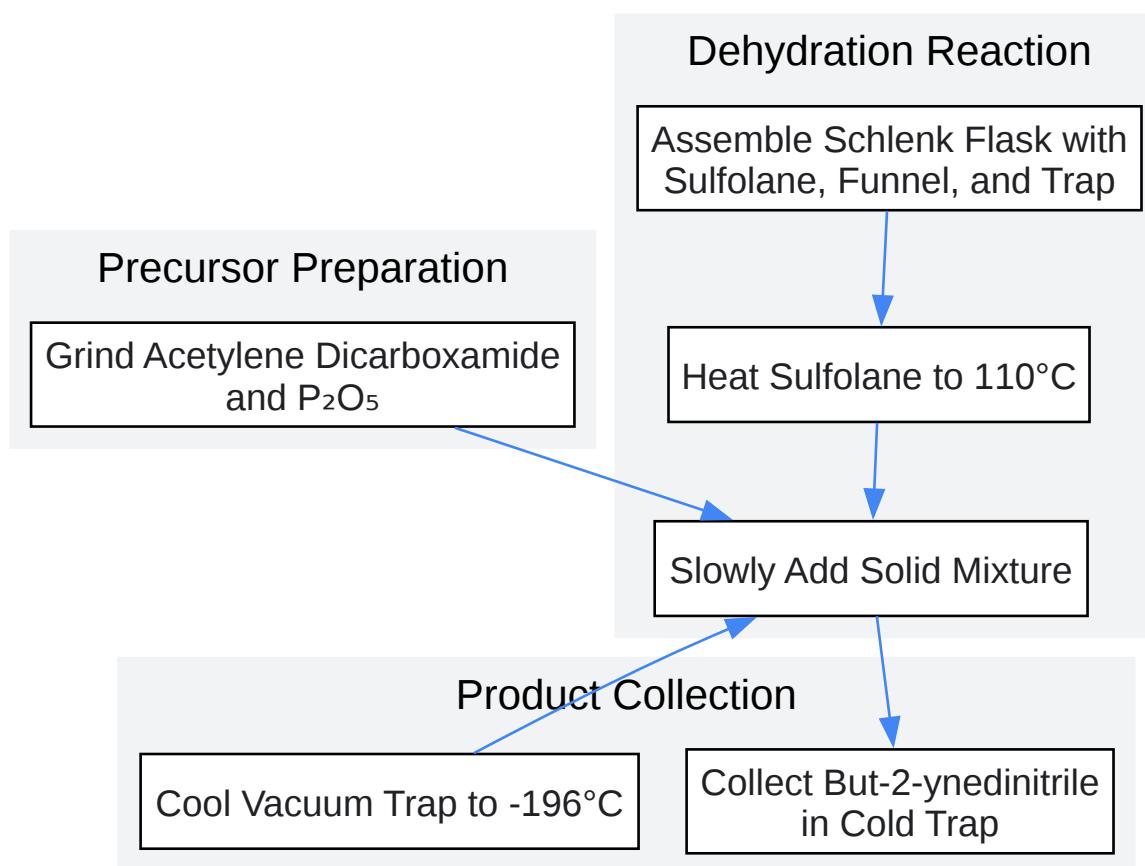
## Materials:

- Acetylene dicarboxamide
- Phosphorus pentoxide ( $P_2O_5$ )
- Anhydrous sulfolane
- Mortar and pestle
- Schlenk flask with a solids addition funnel
- Secondary (detachable) vacuum trap
- Heating mantle
- Stir plate and stir bar

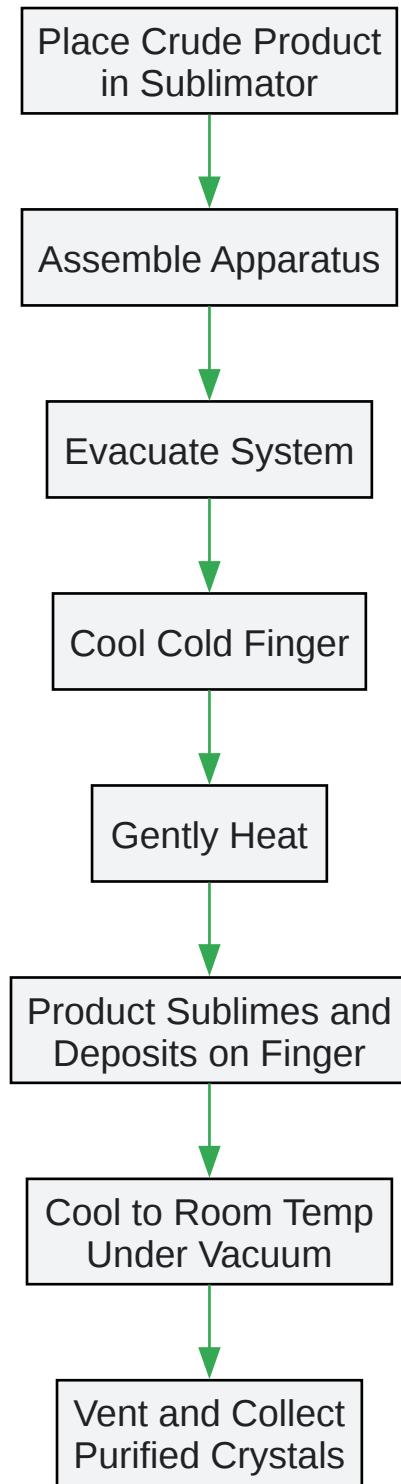
## Procedure:

- Add 125 mL of anhydrous sulfolane to a Schlenk flask equipped with a solids addition funnel, a stir bar, and attached to a secondary vacuum trap.
- In a mortar and pestle, thoroughly grind 1.960 g (17.49 mmol) of acetylene dicarboxamide with 15.456 g (54.06 mmol) of  $P_2O_5$  until a homogeneous mixture is obtained.
- Transfer the solid mixture to the solids addition funnel.
- Evacuate the apparatus and cool the vacuum trap to -196 °C using liquid nitrogen.
- Heat the sulfolane to 110 °C with vigorous stirring.
- Slowly add the solid mixture from the addition funnel to the heated sulfolane. The reaction mixture will change color from colorless to yellow and then to red.
- The product, **but-2-ynedinitrile**, will be collected in the cold vacuum trap.

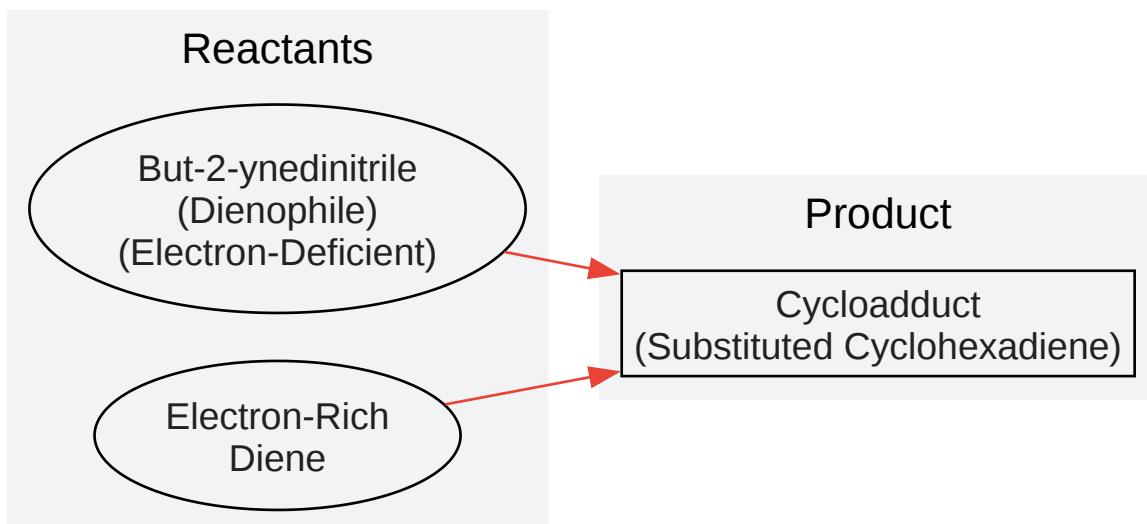
## Synthesis Workflow



### Purification Workflow



## Diels-Alder Reactivity



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## References

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